

Fmoc-Dap(Aloc)-OH structure and synthesis

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Compound of Interest

Compound Name: Fmoc-Dap(Aloc)-OH

Cat. No.: B12823051

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Executive Summary

Fmoc-Dap(Aloc)-OH (N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-beta-(Allyloxycarbonyl)-L-2,3-diaminopropionic acid) represents a critical node in modern peptide chemistry. Unlike canonical amino acids, this non-proteinogenic building block offers a shorter side-chain architecture (

) compared to Ornithine (

) or Lysine (

), providing exceptional structural rigidity.

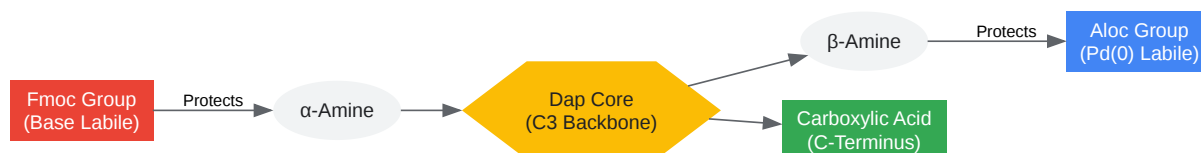
Its primary value lies in its orthogonal protection scheme. The Aloc group is stable to the standard acidic (TFA) and basic (Piperidine) conditions used in Fmoc Solid-Phase Peptide Synthesis (SPPS), yet it can be selectively removed via Palladium(0) catalysis.^[1] This "third dimension" of orthogonality is indispensable for synthesizing:

- Cyclic Peptides: Lactam bridges (side-chain to side-chain or side-chain to C-terminus).^[1]
- Branched Peptides: MAPs (Multiple Antigen Peptides) or ubiquitin conjugates.
- Peptide Conjugates: Site-specific labeling with fluorophores or drugs post-assembly.

Structural Anatomy & Properties[1]

The molecule combines the base-labile Fmoc group and the Pd-labile Aloc group on a diamino acid scaffold.

Chemical Structure Visualization



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Figure 1: Structural logic of **Fmoc-Dap(Aloc)-OH** showing orthogonal protecting groups.

Physicochemical Data

Property	Value	Notes
IUPAC Name	(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-(prop-2-enoxycarbonylamino)propanoic acid	L-isomer is standard for SPPS.
CAS Number	188970-92-5 (L-isomer)	178924-05-5 often refers to D-isomer. Verify stereochemistry.
Molecular Weight	410.42 g/mol	
Formula	C ₂₂ H ₂₂ N ₂ O ₆	
Solubility	DMF, DMSO, NMP	Sparingly soluble in DCM; insoluble in water.
Appearance	White to off-white powder	Hygroscopic; store at +2°C to +8°C.

Synthesis Strategy: The Hofmann Rearrangement Route

While **Fmoc-Dap(Aloc)-OH** can be synthesized from free diaminopropionic acid, the most robust and scalable route in an industrial or research setting starts from Fmoc-L-Asparagine (Fmoc-Asn-OH). This pathway utilizes the Hofmann Rearrangement mediated by hypervalent iodine (PIDA/IBD) to convert the side-chain amide of Asn into the amine of Dap without removing the base-labile Fmoc group.

Reaction Logic

- Starting Material: Fmoc-Asn-OH (Cheap, chiral pool).
- Transformation: Hofmann Rearrangement using Phenyliodine diacetate (PIDA).
 - Why PIDA? Traditional bromine/base Hofmann conditions would cleave the Fmoc group. PIDA allows the reaction to proceed under mild, slightly acidic to neutral conditions.
- Protection: The resulting primary amine (Fmoc-Dap-OH) is protected with Allyl Chloroformate (Aloc-Cl).

Step-by-Step Synthesis Protocol

Pre-requisites:

- Reagents: Fmoc-L-Asn-OH, PIDA (Iodosobenzene diacetate), Allyl chloroformate (Aloc-Cl), Sodium Bicarbonate (), Ethyl Acetate (EtOAc), Acetonitrile ().
- Safety: Aloc-Cl is a lachrymator. Work in a fume hood.

Workflow:

Step 1: Hofmann Rearrangement (Fmoc-Asn-OH
Fmoc-Dap-OH)

- Dissolve Fmoc-Asn-OH (10 mmol) in a mixture of (2:2:1 v/v/v).
- Cool the solution to 0°C.
- Add PIDA (1.1 eq) slowly.
- Stir at 0°C for 30 minutes, then allow to warm to room temperature (RT) over 4 hours.
 - Scientist's Note: Monitor by HPLC/TLC. The intermediate isocyanate is hydrolyzed in situ to the amine.[2]
- Workup: Concentrate in vacuo to remove organic solvents. The product, Fmoc-Dap-OH, may precipitate or remain in the aqueous phase depending on pH. Lyophilize to obtain the crude salt.

Step 2: Aloc Protection (Fmoc-Dap-OH

Fmoc-Dap(Aloc)-OH)

- Suspend crude Fmoc-Dap-OH in water/dioxane (1:1).
- Adjust pH to 8.0–8.5 using saturated .
 - Critical Control Point: Do not exceed pH 9.0. High pH will cause premature Fmoc removal (dibenzofulvene formation).
- Add Allyl Chloroformate (Aloc-Cl) (1.2 eq) dropwise over 20 minutes while maintaining pH 8 with .
- Stir for 2–3 hours at RT.
- Workup: Acidify carefully with 1M HCl to pH 2–3 (precipitates the product). Extract with EtOAc (

).

- Wash organic layer with brine, dry over

, and concentrate.

- Purification: Recrystallize from EtOAc/Hexane or purify via flash chromatography (DCM/MeOH gradient).

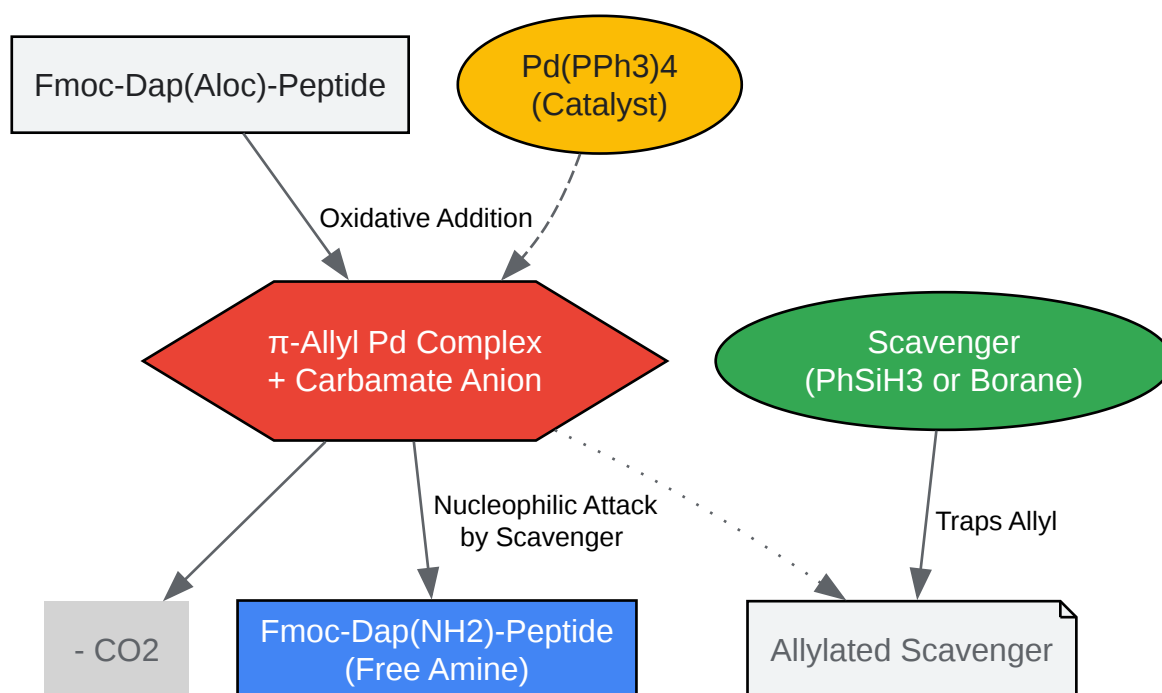
Orthogonal Deprotection: The Aloc Removal

The utility of this building block hinges on the selective removal of the Aloc group on-resin, leaving the peptide chain and Fmoc group intact.

Mechanism of Action (Pd-Catalysis)

The deprotection follows the Tsuji-Trost reaction mechanism.^[3] A Palladium(0) catalyst coordinates with the allyl double bond, forming a

π -allyl palladium complex and releasing carbamic acid (which decarboxylates to the amine). A scavenger is strictly required to trap the generated allyl cation; otherwise, it will re-alkylate the liberated amine.



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Figure 2: Palladium-catalyzed Aloc deprotection mechanism highlighting the role of the scavenger.

On-Resin Deprotection Protocol

Reagents:

- Catalyst: Tetrakis(triphenylphosphine)palladium(0) [[1](#)]. Note: Must be fresh and bright yellow. Brown/black catalyst is inactive.
- Scavenger: Phenylsilane ([2](#)) OR Dimethylamine borane complex ([3](#)).
- Solvent: Dry DCM (Dichloromethane).

Procedure:

- Wash Resin: Wash resin with dry DCM ([4](#)) to remove DMF traces (DMF can coordinate Pd and slow the reaction).
- Prepare Cocktail:
 - Dissolve [5](#) (0.1–0.2 eq relative to Aloc) in dry DCM.
 - Add Phenylsilane (10–20 eq). [1](#) [3](#)
 - Scientist's Note: [6](#) is preferred over tributyltin hydride (toxic) or dimedone (less efficient).
- Reaction: Add cocktail to resin. Shake under Argon/Nitrogen (exclude air) for 30–60 minutes.

- Repeat: Drain and repeat with fresh cocktail for another 30 minutes to ensure quantitative removal.
- Wash: Wash extensively with DCM, then DMF, then Sodium Diethyldithiocarbamate solution (0.02 M in DMF) to remove Palladium black residues (which stain resin and catalyze side reactions).

Applications in Drug Discovery

Peptide Stapling (Lactamization)

Fmoc-Dap(Aloc)-OH is paired with Fmoc-Asp(OAll)-OH (Aspartic acid allyl ester) or Fmoc-Glu(OAll)-OH.

- Workflow:
 - Assemble linear peptide.
 - Remove Aloc (from Dap) and Allyl ester (from Asp/Glu) simultaneously using Pd(0).
 - Cyclize the exposed amine and acid using PyBOP/DIEA on-resin.
 - Result:

to

lactam staple.

Ubiquitin Mimetics

To synthesize isopeptide bonds (mimicking ubiquitination), the side chain of Dap serves as the acceptor lysine mimic.

- Workflow:
 - Incorporate **Fmoc-Dap(Aloc)-OH**.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Selectively remove Aloc.[\[11\]](#)
 - Couple the C-terminus of Ubiquitin (or a fragment) to the Dap side chain.

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